

Application Notes and Protocols: Synthesis of 6-Chloropyridazine-4-carboxylic Acid Derivatives

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Compound of Interest

Compound Name: 6-Chloropyridazine-4-carboxylic acid

CAS No.: 1256794-24-7

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Introduction

The pyridazine scaffold is a privileged heterocyclic motif in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including anticancer, anti-inflammatory, antiviral, and antibacterial properties.[1] **6-Chloropyridazine-4-carboxylic acid** is a key building block for the synthesis of a diverse library of compounds. Its two reactive sites—the chlorine atom at the 6-position and the carboxylic acid at the 4-position—allow for orthogonal functionalization through reactions like Suzuki-Miyaura cross-coupling and amide bond formation. This document provides detailed protocols for the synthesis of the core structure and its subsequent derivatization.

Synthesis of 6-Chloropyridazine-4-carboxylic Acid

While a specific detailed protocol for the 4-carboxylic acid isomer is not readily available in the provided search results, a common and plausible method involves the oxidation of a precursor

like 4-methyl-6-chloropyridazine. The following protocol is adapted from established methods for the synthesis of isomeric pyridazine carboxylic acids.[2][3]

Protocol 2.1: Oxidation of 4-Methyl-6-chloropyridazine (Representative Protocol)

- Materials and Reagents:
 - 4-Methyl-6-chloropyridazine
 - Potassium permanganate (KMnO_4) or Potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$)
 - Concentrated Sulfuric Acid (H_2SO_4)
 - Ice
 - Ethyl Acetate
 - Anhydrous Sodium Sulfate (Na_2SO_4)
 - Methanol (for recrystallization)
- Equipment:
 - Round-bottom flask with a mechanical stirrer
 - Ice bath
 - Heating mantle
 - Separatory funnel
 - Rotary evaporator
- Procedure:
 - In a round-bottom flask equipped with a mechanical stirrer, add concentrated sulfuric acid and cool the flask in an ice bath.
 - Slowly add 4-methyl-6-chloropyridazine to the cooled sulfuric acid while stirring.

- Portion-wise, add the oxidizing agent (e.g., potassium permanganate) to the mixture, ensuring the internal temperature does not exceed 60-65°C. Use the ice bath to control any exotherm.
- After the addition is complete, heat the reaction mixture to 50-80°C and stir for 2-4 hours. [\[2\]](#)[\[3\]](#)
- Cool the reaction mixture and carefully pour it onto crushed ice.
- Extract the aqueous mixture multiple times with ethyl acetate.
- Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Recrystallize the crude solid from a suitable solvent like methanol to obtain pure **6-chloropyridazine-4-carboxylic acid**.

Synthesis of 6-Chloropyridazine-4-carboxylic Acid Derivatives

The two primary handles for derivatization are the carboxylic acid and the chloro substituent.

Amide Bond Formation

The carboxylic acid can be coupled with a wide range of primary and secondary amines to form amide derivatives. This is typically achieved by activating the carboxylic acid.

Protocol 3.1.1: Amide Coupling using EDC/HOBt

- Materials and Reagents:
 - **6-Chloropyridazine-4-carboxylic acid**
 - Desired amine (primary or secondary)
 - 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)

- 1-Hydroxybenzotriazole (HOBt)
- N,N-Diisopropylethylamine (DIPEA) or Triethylamine (TEA)
- 4-Dimethylaminopyridine (DMAP) (catalytic amount)
- Anhydrous N,N-Dimethylformamide (DMF) or Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine
- Anhydrous Magnesium Sulfate (MgSO_4)
- Procedure:
 - Dissolve **6-chloropyridazine-4-carboxylic acid** (1.0 eq) in anhydrous DMF or DCM in a round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon).
 - Add EDC (1.2 eq), HOBt (1.2 eq), and a catalytic amount of DMAP.
 - Add the desired amine (1.1 eq) followed by the slow addition of DIPEA (2.0 eq).
 - Stir the reaction mixture at room temperature for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - Upon completion, dilute the reaction mixture with ethyl acetate and wash sequentially with 5% aqueous HCl, saturated aqueous NaHCO_3 , and brine.
 - Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel to yield the desired amide derivative.^[4]

Protocol 3.1.2: Acyl Chloride Formation and Amidation

- Materials and Reagents:

- **6-Chloropyridazine-4-carboxylic acid**
- Thionyl chloride (SOCl_2) or Oxalyl chloride
- Anhydrous Dichloromethane (DCM) or Toluene
- Desired amine
- Triethylamine (TEA) or Pyridine
- Procedure (Step 1: Acyl Chloride Synthesis):
 - To a solution of **6-chloropyridazine-4-carboxylic acid** (1.0 eq) in anhydrous DCM, add oxalyl chloride (1.5 eq) and a catalytic amount of DMF at 0°C .
 - Allow the reaction to warm to room temperature and stir for 2-4 hours.
 - Concentrate the reaction mixture under reduced pressure to remove excess oxalyl chloride and solvent. The resulting crude 6-chloropyridazine-4-carbonyl chloride is typically used in the next step without further purification.
- Procedure (Step 2: Amidation):
 - Dissolve the crude acyl chloride in anhydrous DCM and cool to 0°C .
 - Add a solution of the desired amine (1.1 eq) and triethylamine (1.5 eq) in DCM dropwise.
 - Stir the reaction at room temperature for 2-6 hours, monitoring by TLC.
 - Wash the reaction mixture with water and brine.
 - Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate.
 - Purify the product by column chromatography or recrystallization.^[5]

Suzuki-Miyaura Cross-Coupling

The chlorine atom at the 6-position can be substituted with various aryl or heteroaryl groups using a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.

Protocol 3.2.1: General Suzuki Coupling

- Materials and Reagents:
 - A **6-chloropyridazine-4-carboxylic acid** derivative (e.g., an ester or amide)
 - Aryl or heteroaryl boronic acid (or boronate ester)
 - Palladium catalyst (e.g., Pd(PPh₃)₄, Pd(dppf)Cl₂) (2-10 mol%)
 - Base (e.g., Na₂CO₃, K₂CO₃, Cs₂CO₃)
 - Solvent system (e.g., 1,4-Dioxane/water, Toluene/ethanol/water, DME/water)
- Equipment:
 - Schlenk flask or microwave vial
 - Inert atmosphere setup (Nitrogen or Argon)
 - Heating source (oil bath or microwave reactor)
- Procedure:
 - To a Schlenk flask or microwave vial, add the 6-chloropyridazine derivative (1.0 eq), the boronic acid (1.2-1.5 eq), the palladium catalyst (e.g., Pd(PPh₃)₄, 5 mol%), and the base (e.g., 2M aqueous Na₂CO₃, 2.0 eq).
 - De-gas the solvent (e.g., DME) by bubbling with nitrogen or argon for 15-20 minutes, then add it to the reaction vessel.
 - Heat the reaction mixture at 80-120°C (conventional heating) or 130-150°C (microwave irradiation) for 1-48 hours.^{[6][7]} Monitor the reaction by TLC or LC-MS.
 - After cooling to room temperature, dilute the mixture with ethyl acetate and filter through a pad of Celite.
 - Wash the filtrate with water and brine.

- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Data Presentation

The following tables summarize representative data for the synthesis of **6-chloropyridazine-4-carboxylic acid** derivatives.

Table 1: Synthesis of Amide Derivatives

Compound ID	Amine	Coupling Reagent	Solvent	Yield (%)	Ref.
1a	Aniline	EDC, HOBt, DMAP	DMF	75-85 (Est.)	[4]
1b	Benzylamine	TCBC, TEA, DMAP	THF	71-75	[8]
1c	Morpholine	SOCl ₂ , Pyridine	DCM	65-75 (Est.)	[5]
1d	N-Octylamine	TCBC, TEA, DMAP	THF	73	[8]

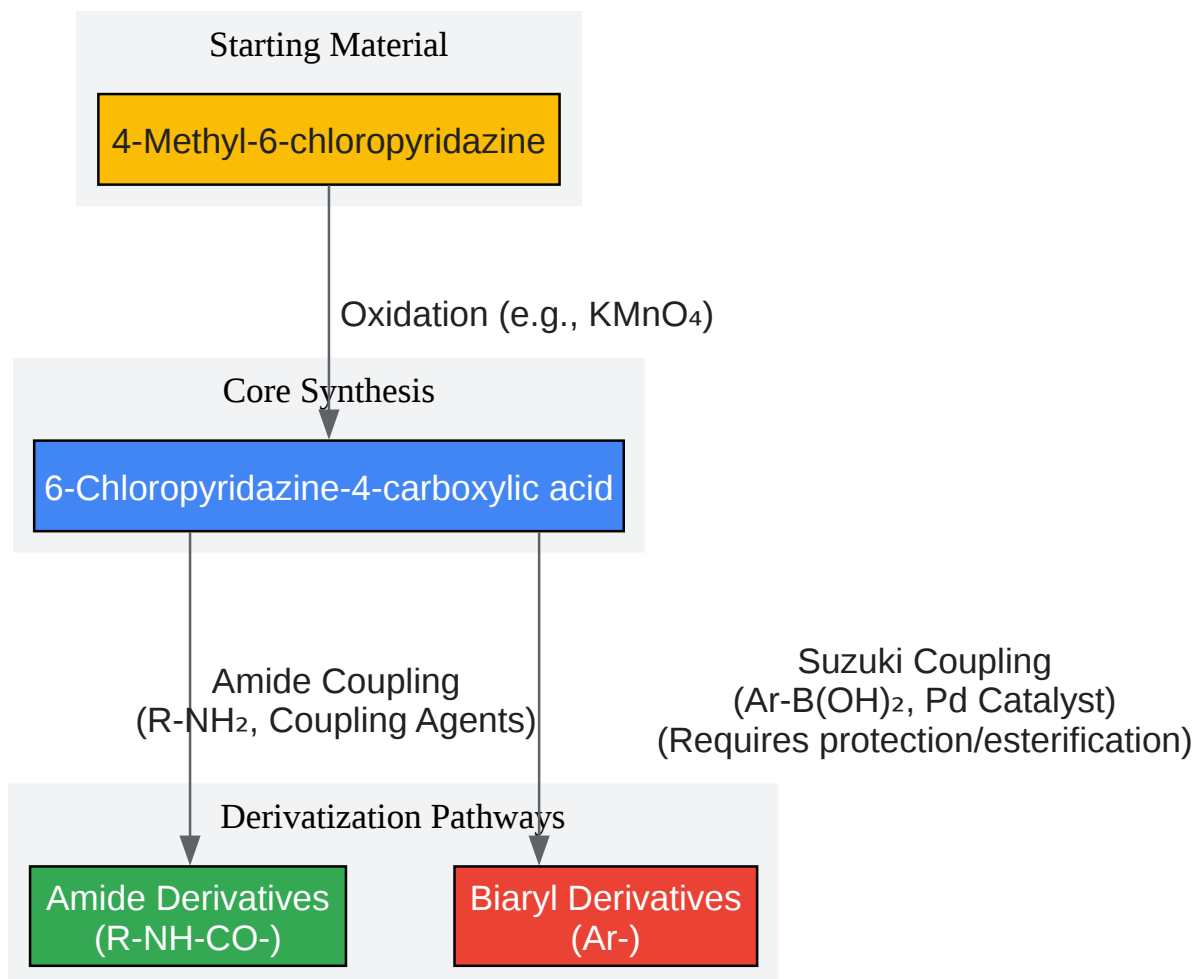
(Yields are typical for analogous reactions and may vary)

Table 2: Synthesis of Suzuki Coupling Derivatives

Compound ID	Boronic Acid	Catalyst	Base	Solvent	Yield (%)	Ref.
2a	Phenylboronic acid	$\text{Pd}(\text{PPh}_3)_4$	Na_2CO_3	DME/ H_2O	50-70 (Est.)	[7]
2b	4-Methoxyphenylboronic acid	$\text{Pd}(\text{dppf})\text{Cl}_2$	K_2CO_3	Dioxane/ H_2O	60-80 (Est.)	[9]
2c	Thiophen-2-ylboronic acid	$\text{Pd}(\text{PPh}_3)_4$	Na_2CO_3	DME/EtOH/ H_2O	45	[7]
2d	4-Fluorophenylboronic acid	Pd-SPhos	K_3PO_4	Toluene	70-90 (Est.)	[6]

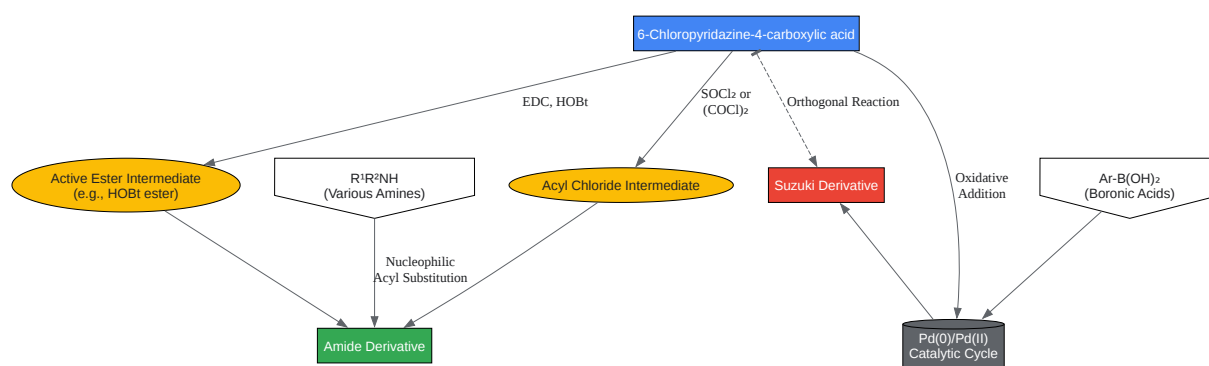
(Yields are typical for analogous reactions and may vary. The substrate is a derivative of 6-chloropyridazine)

Visualizations



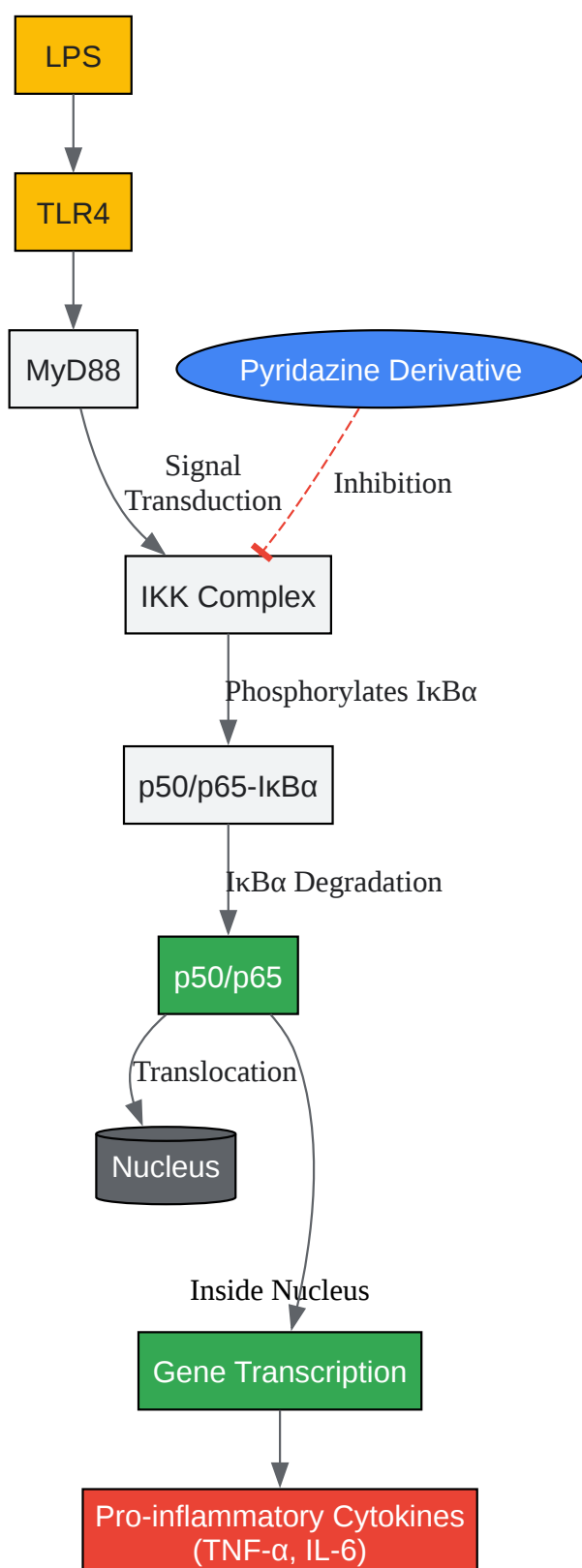
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Caption: General workflow for the synthesis of **6-chloropyridazine-4-carboxylic acid** and its derivatives.



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Caption: Key derivatization reactions of **6-chloropyridazine-4-carboxylic acid**.



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Caption: Potential anti-inflammatory mechanism via NF-κB pathway inhibition.

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